

Fluorescent Characteristics of Direct Yellow 127: A Technical Overview

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Compound of Interest

Compound Name: Direct Yellow 127

Cat. No.: B1175054

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Notice of Limited Data Availability

A comprehensive review of scientific literature and technical data sources reveals a significant lack of publicly available information regarding the specific fluorescent characteristics of **Direct Yellow 127** (CAS No. 12222-68-3). While this dye is identified as a single azo class compound used primarily in the paper industry, detailed quantitative data on its photophysical properties, such as excitation and emission spectra, quantum yield, and fluorescence lifetime, are not readily accessible in published research.^{[1][2]}

The scientific community has, however, conducted detailed studies on a similarly named compound, Direct Yellow 27. It is crucial to note that Direct Yellow 27 is a chemically distinct entity and the following data should not be attributed to **Direct Yellow 127**.

This guide will proceed to detail the fluorescent characteristics of Direct Yellow 27 as a potential reference, with the explicit understanding that this information may not be representative of **Direct Yellow 127**.

Fluorescent Properties of Direct Yellow 27

Direct Yellow 27 is a mono-azo dye that exhibits notable fluorescent properties, which have been characterized in various solvents. Its fluorescence is influenced by the polarity of the solvent environment.

Quantitative Fluorescent Data

The following table summarizes the key fluorescent properties of Direct Yellow 27 in different solvents.

Solvent	Excitation Max (nm)	Emission Max (nm)	Stokes Shift (nm)	Quantum Yield (Φ_f)	Fluorescence Lifetime (τ) (ns)
Water	287	355.84	68.84	0.41	6.8
DMSO	284	-	-	0.70	12.18
Methanol	-	-	-	0.41	-

Data compiled from a study by B. Bisht et al.

Solvatochromism

The emission peak of Direct Yellow 27 has been observed to undergo a slight redshift as the polarity of the solvent increases. This phenomenon, known as solvatochromism, suggests a change in the dipole moment of the molecule upon excitation.

Experimental Protocols

The characterization of Direct Yellow 27's fluorescent properties involved standard spectroscopic techniques.

Steady-State Fluorescence Spectroscopy

Objective: To determine the excitation and emission spectra, and the fluorescence quantum yield.

Methodology:

- Solutions of Direct Yellow 27 were prepared in various polar protic and polar aprotic solvents at concentrations of 10 μM and 100 μM .
- UV-Vis absorption spectra were recorded to determine the absorption maxima.

- Fluorescence emission spectra were recorded by exciting the sample at a specific wavelength (e.g., 284 nm using an LED source).
- The fluorescence quantum yield (Φ_f) was calculated relative to a standard fluorophore with a known quantum yield. The study cited a decrease in quantum yield from 0.70 in DMSO to 0.41 in methanol.

Time-Resolved Fluorescence Spectroscopy

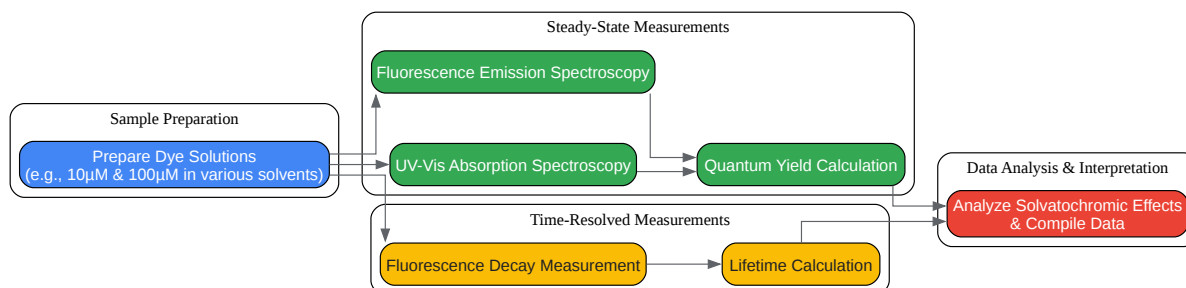
Objective: To measure the excited-state lifetime of the fluorophore.

Methodology:

- Time-domain measurements were performed on the prepared solutions of Direct Yellow 27.
- The fluorescence decay profiles were recorded following excitation with a pulsed light source.
- The decay data was fitted to an exponential function to determine the fluorescence lifetime (τ). The lifetime was determined to be 12.18 ns in DMSO and 6.8 ns in water at a concentration of 100 μ M.

Visualizing Experimental Workflow

The general workflow for characterizing the fluorescent properties of a dye like Direct Yellow 27 can be visualized as follows:



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A generalized workflow for the photophysical characterization of a fluorescent dye.

In conclusion, while a detailed technical guide on the fluorescent characteristics of **Direct Yellow 127** cannot be provided due to a lack of available data, the analysis of the related compound, Direct Yellow 27, offers valuable insight into the potential photophysical behavior of this class of dyes. Further experimental investigation is required to characterize **Direct Yellow 127** specifically.

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References

- 1. researchgate.net [researchgate.net]
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